

CAS number for Cyanine7.5 amine

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Compound of Interest

Compound Name: Cyanine7.5 amine

Cat. No.: B15554021

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An In-depth Technical Guide to **Cyanine7.5 Amine** for Researchers and Drug Development Professionals

Introduction

Cyanine7.5 (Cy7.5) amine is a near-infrared (NIR) fluorescent dye that is instrumental in a variety of life science research and drug development applications.^{[1][2]} Its fluorescence in the NIR spectrum allows for deep tissue penetration with minimal background autofluorescence, making it particularly well-suited for in vivo imaging.^{[1][3]} This technical guide provides comprehensive information on the properties, applications, and experimental protocols related to **Cyanine7.5 amine** for scientists and professionals in the field.

The core structure of **Cyanine7.5 amine** features a free primary amino group, which enables its conjugation to various molecules, such as proteins, peptides, and oligonucleotides, through reactions with activated carboxylic acid derivatives.^{[4][5][6]}

Physicochemical and Spectroscopic Properties

The key properties of **Cyanine7.5 amine** are summarized in the table below for easy reference. These properties are crucial for designing and troubleshooting experiments involving this fluorophore.

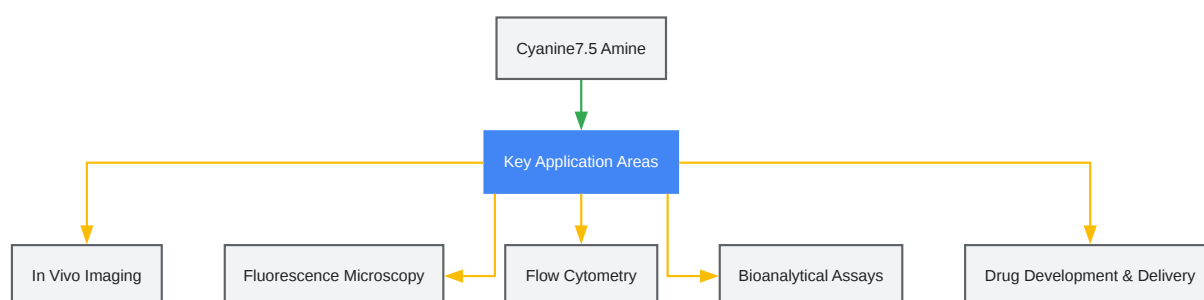
Property	Value
CAS Number	2104005-17-4 (hydrochloride)[4][5][7], 2104005-16-3 (chloride)[4], 2104005-15-2[4][7]
Molecular Formula	C51H64Cl2N4O (hydrochloride)[4][7]
Molecular Weight	819.99 g/mol (hydrochloride)[1][4]
Excitation Maximum (λ_{ex})	~788 nm[1][5]
Emission Maximum (λ_{em})	~808 nm[1][5]
Extinction Coefficient	223,000 $\text{cm}^{-1}\text{M}^{-1}$ [5]
Fluorescence Quantum Yield	0.1[5]
Solubility	Good solubility in DMSO, DMF, and alcohols[4][5]
Appearance	Dark green powder
Storage Conditions	Store at -20°C in the dark for up to 24 months. Can be transported at room temperature for up to 3 weeks. Avoid prolonged light exposure.[4]

Applications in Research and Drug Development

The favorable near-infrared properties of Cyanine7.5 make it a valuable tool for a range of applications:

- **In Vivo Imaging:** The long-wavelength emission of Cy7.5 allows for deep tissue imaging with reduced background interference, making it ideal for tracking labeled molecules within a living organism.[1][3]
- **Fluorescence Microscopy:** It enables clear visualization of cellular structures and processes.[1]
- **Flow Cytometry:** Provides distinct and reliable signals for cell sorting and analysis.[1]

- Bioanalytical Assays: Effective for the detection and analysis of multiple biomolecular targets in complex samples.[1]
- Drug Delivery Studies: Labeled therapeutic agents or drug delivery vehicles can be tracked to understand their biodistribution and target engagement.[3]



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Applications of **Cyanine7.5 Amine**.

Experimental Protocols: Biomolecule Conjugation

The primary amine group of **Cyanine7.5 amine** allows for its covalent attachment to molecules containing an amine-reactive group, most commonly an N-hydroxysuccinimide (NHS) ester. The following is a general protocol for conjugating **Cyanine7.5 amine** to a protein that has been activated with an NHS ester.

Reagent and Buffer Preparation

- Protein Preparation:
 - The protein to be labeled should be at a concentration of 2-10 mg/mL.[8][9]
 - The buffer for the protein solution must be free of primary amines, such as Tris or glycine. Phosphate-buffered saline (PBS) at pH 7.2-7.4 is a suitable buffer. If necessary, perform a buffer exchange using dialysis or a desalting column.[9][10]

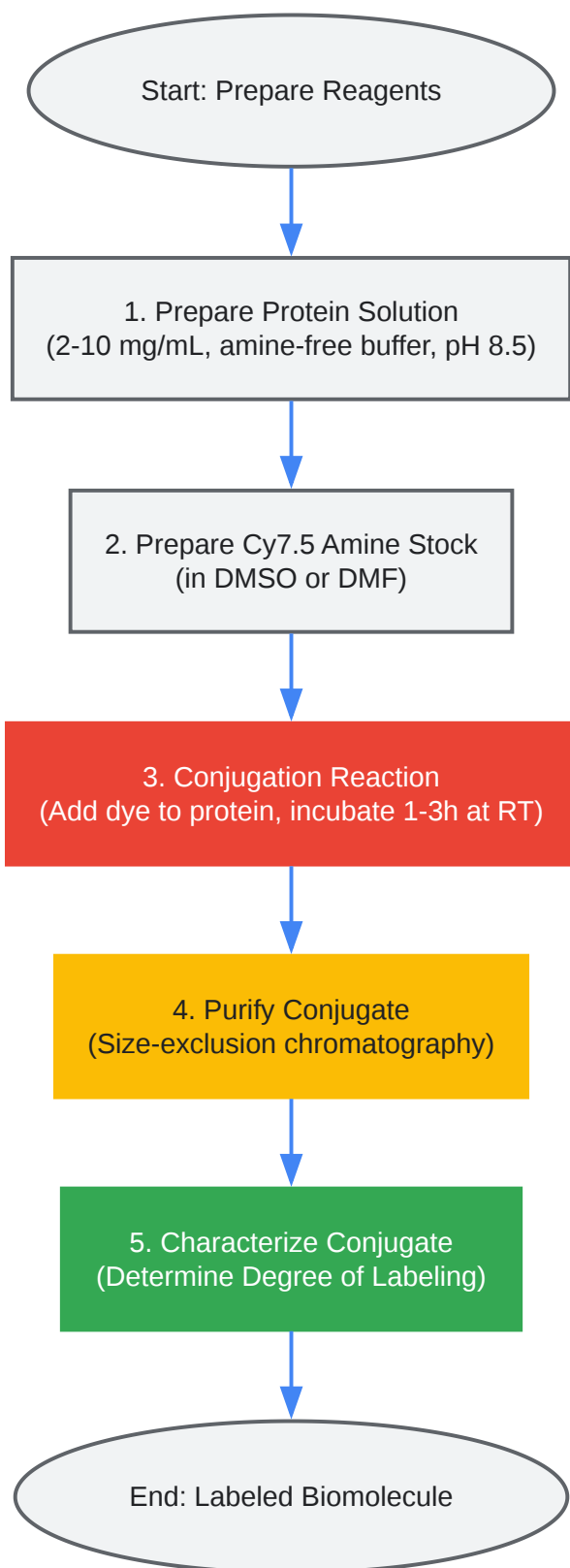
- For optimal labeling, the pH of the protein solution should be adjusted to 8.5 ± 0.5 .[\[8\]](#)[\[10\]](#)
This can be achieved by adding a small volume of 1 M sodium bicarbonate.[\[8\]](#)
- **Cyanine7.5 Amine** Solution:
 - Prepare a stock solution of **Cyanine7.5 amine** in anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).

Conjugation Reaction

- Molar Ratio Calculation: Determine the desired molar ratio of **Cyanine7.5 amine** to the protein. A starting point of a 10:1 to 20:1 molar ratio of dye to protein is often recommended, but this should be optimized for each specific protein.[\[9\]](#)
- Reaction Incubation:
 - Slowly add the calculated amount of the **Cyanine7.5 amine** stock solution to the protein solution while gently vortexing.[\[8\]](#)
 - Incubate the reaction mixture for 1-3 hours at room temperature or overnight at 4°C, protected from light.[\[10\]](#)

Purification of the Conjugate

- Removal of Unconjugated Dye: It is crucial to remove any free **Cyanine7.5 amine** from the labeled protein. This is typically achieved using size-exclusion chromatography, such as a Sephadex G-25 column.[\[8\]](#)[\[9\]](#)
- Characterization:
 - The degree of labeling (DOL) can be determined by measuring the absorbance of the conjugate at 280 nm (for the protein) and at the absorbance maximum of the dye (~788 nm).



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Workflow for Biomolecule Conjugation.

Troubleshooting Common Issues

Issue	Potential Cause	Suggested Solution
Low Labeling Efficiency	Protein concentration is too low. ^[10] Reaction pH is not optimal. ^[10] Presence of primary amines in the buffer. ^[10]	Concentrate the protein. Adjust the pH to 8.5-9.5. Perform buffer exchange to remove interfering substances. ^[10]
Protein Precipitation	Dye-to-protein ratio is too high. ^[10] High concentration of organic solvent (DMSO). ^[10]	Optimize the dye-to-protein ratio by testing lower ratios. Ensure the volume of DMSO is less than 10% of the total reaction volume. ^[10]
High Background Signal	Incomplete removal of unconjugated dye. ^[10]	Repeat the purification step or use a longer size-exclusion column. ^[10]

Conclusion

Cyanine7.5 amine is a versatile and powerful near-infrared fluorescent probe for a wide array of applications in research and drug development. Its ability to be conjugated to various biomolecules, combined with its favorable spectral properties for in vivo imaging, makes it an indispensable tool for researchers. By following established protocols and understanding its chemical properties, scientists can effectively leverage **Cyanine7.5 amine** to advance their studies.

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